

Application Notes and Protocols for DB818 in Animal Studies

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Compound of Interest

Compound Name: **DB818**

Cat. No.: **B10856799**

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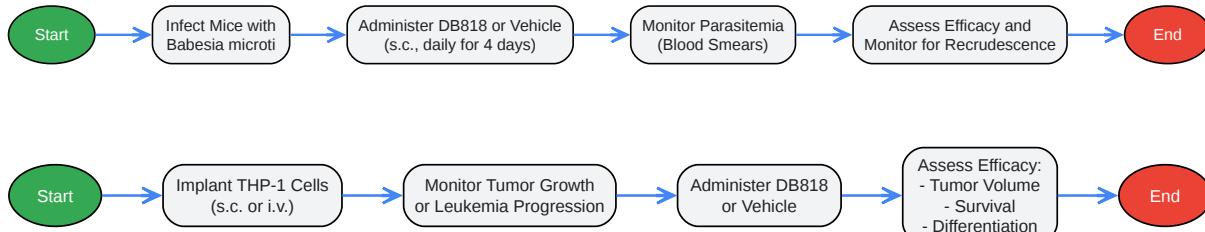
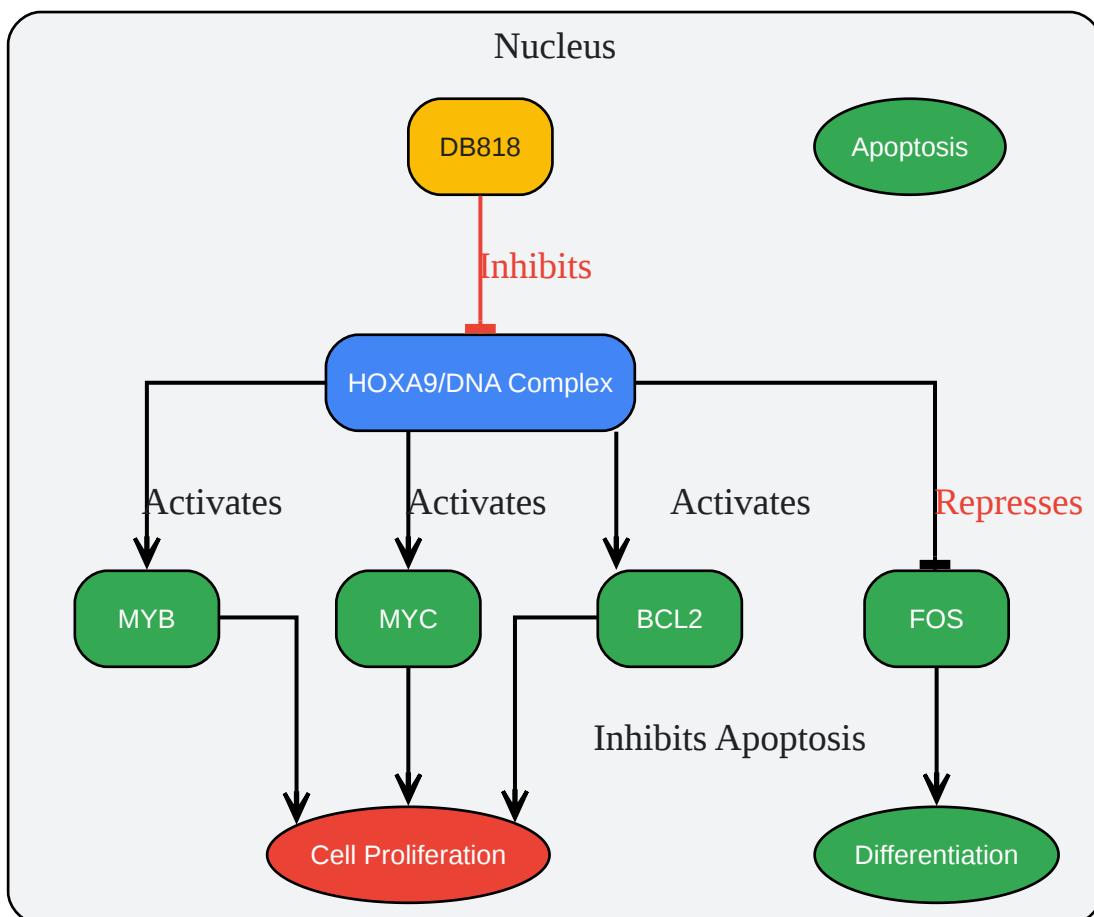
For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the use of **DB818**, a potent inhibitor of the HOXA9 transcription factor, in preclinical animal models of Acute Myeloid Leukemia (AML) and Babesia microti infection. The information is intended to guide researchers in designing and executing *in vivo* studies to evaluate the efficacy and mechanism of action of this compound.

Mechanism of Action

DB818 is a small molecule inhibitor that targets the interaction between the Homeobox A9 (HOXA9) transcription factor and its DNA binding site.^[1] HOXA9 is a critical regulator of hematopoiesis and is frequently overexpressed in AML, where it contributes to leukemogenesis by promoting proliferation and blocking differentiation. By competitively binding to the HOXA9 cognate sequence on DNA, **DB818** disrupts HOXA9-mediated transcription. This leads to the downregulation of key downstream target genes involved in cell proliferation and survival, such as MYB, MYC, and BCL2, and the upregulation of genes associated with differentiation, such as FOS.^[1] The inhibition of HOXA9 signaling ultimately results in suppressed growth, induction of apoptosis, and differentiation of AML cells.^[1]

Signaling Pathway of **DB818** in AML Cells



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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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